

Safeguarding Research: A Technical Guide to Handling DOPR Hydrochloride Powder

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Compound of Interest

Compound Name: DOPR hydrochloride

Cat. No.: B3026052

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the essential handling and safety precautions for **DOPR hydrochloride** powder. Given the potent nature of this psychoactive amphetamine-class compound, stringent adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research. This document outlines the core principles of risk mitigation, from hazard identification to emergency response, and offers detailed experimental procedures for safe handling.

Hazard Identification and Risk Assessment

DOPR hydrochloride, chemically identified as 2,5-Dimethoxy-4-propylamphetamine hydrochloride, is a psychoactive substance requiring careful handling.^{[1][2]} While a specific Safety Data Sheet (SDS) with quantitative hazard data like Occupational Exposure Limits (OELs) for **DOPR hydrochloride** is not readily available, its classification as a potent psychoactive compound necessitates treating it with the highest level of caution. For context, other potent pharmaceutical compounds have established OELs in the range of $\leq 0.01 \text{ mg/m}^3$, placing them in a high Occupational Exposure Band (OEB).^[3] It is prudent to handle **DOPR hydrochloride** within a similar high-containment framework.

As an analogue, SNC80, a selective non-peptide delta-opioid agonist, is considered hazardous, with warnings against ingestion, inhalation, and contact with eyes, skin, or clothing.^[4] Similar precautions are essential for **DOPR hydrochloride**.

Summary of Key Data

A collection of relevant quantitative data for **DOPR hydrochloride** is presented below. The absence of specific toxicological data underscores the need for a highly precautionary approach.

Property	Value	Source
Chemical Name	2,5-dimethoxy- α -methyl-4-propyl-benzeneethanamine, monohydrochloride	[1]
CAS Number	53581-55-8	[1][5]
Molecular Formula	C ₁₄ H ₂₃ NO ₂ • HCl	[1]
Formula Weight	273.8 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Storage	-20°C	[1][2]
Stability	≥ 5 years (at -20°C)	[1]
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 10 mg/ml, PBS (pH 7.2): 10 mg/ml	[1]

Engineering Controls and Personal Protective Equipment (PPE)

The primary strategy for safely handling potent powders like **DOPR hydrochloride** is the implementation of robust engineering controls to minimize exposure. Personal Protective Equipment serves as a critical secondary barrier.

Engineering Controls

- **Containment:** All manipulations of **DOPR hydrochloride** powder, especially weighing and reconstitution, must be performed within a certified containment system. A ventilated balance

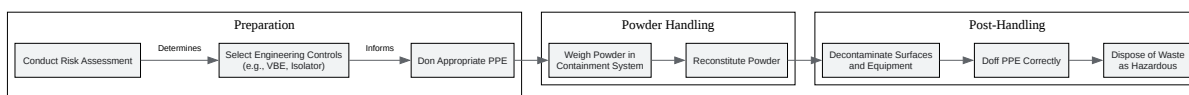
enclosure (VBE) or a glovebox isolator is highly recommended.^{[6][7]} These systems are designed to maintain negative pressure and are equipped with high-efficiency particulate air (HEPA) filters to capture airborne particles.

- Ventilation: The laboratory should be well-ventilated with a system that directs airflow away from personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **DOPR hydrochloride**:

- Respiratory Protection: A NIOSH-approved respirator with P100 cartridges is essential to prevent inhalation of the powder.
- Eye and Face Protection: Chemical safety goggles and a face shield must be worn to protect against accidental splashes or aerosol generation.
- Hand Protection: Double-gloving with nitrile gloves is required. Gloves should be changed frequently, especially if contamination is suspected.
- Body Protection: A disposable, solid-front laboratory coat or coveralls, along with dedicated shoe covers, should be worn to prevent skin contact and contamination of personal clothing.



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A typical workflow for the safe handling of potent compounds.

Detailed Experimental Protocol: Weighing and Solubilizing DOPR Hydrochloride Powder

This protocol outlines a safe procedure for accurately weighing and preparing a stock solution of **DOPR hydrochloride**.

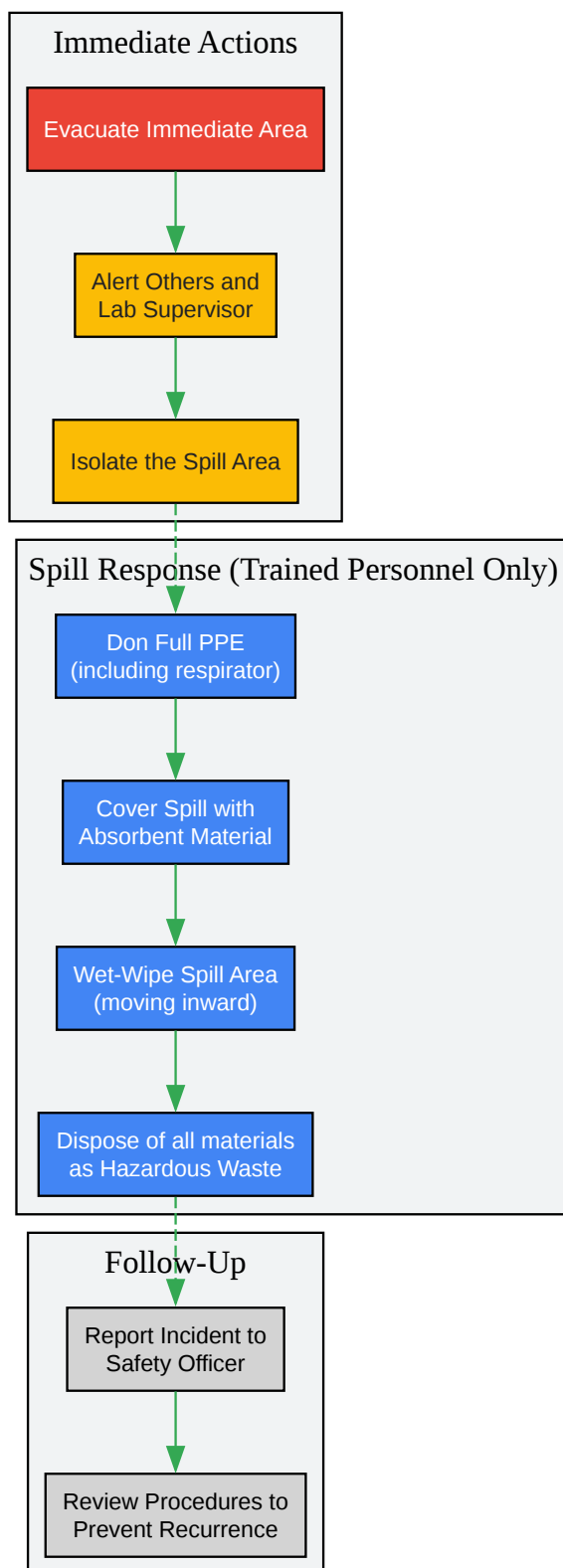
Materials:

- **DOPR hydrochloride** powder in a sealed container
- Ventilated Balance Enclosure (VBE) or glovebox
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate solvent (e.g., DMSO, DMF)
- Vortex mixer
- Pipettes and sterile, sealed vials for stock solution

Procedure:

- Preparation:
 - Ensure the VBE or glovebox is certified and functioning correctly.
 - Decontaminate the interior surfaces of the containment system.
 - Place all necessary materials inside the containment system before starting.
 - Don all required PPE as described in Section 2.
- Weighing:
 - Carefully open the container of **DOPR hydrochloride** inside the VBE.
 - Using a clean spatula, transfer a small amount of powder to the weighing paper or boat on the analytical balance.

- To minimize aerosol generation, avoid dropping the powder from a height.
- Once the desired weight is achieved, securely close the primary container.
- Solubilization:
 - Carefully transfer the weighed powder into a pre-labeled, sterile vial.
 - Using a calibrated pipette, add the appropriate volume of solvent to the vial.
 - Securely cap the vial.
 - Gently swirl the vial to initiate dissolution. If necessary, use a vortex mixer at a low speed to ensure complete solubilization.
- Cleanup and Waste Disposal:
 - All disposable materials that have come into contact with **DOPR hydrochloride** (e.g., weighing paper, gloves, pipette tips) must be considered hazardous waste.
 - Place all contaminated waste into a designated, sealed hazardous waste container located within the containment system.
 - Decontaminate all surfaces and equipment with an appropriate solvent or cleaning agent.



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A logical diagram for responding to a potent powder spill.

Spill and Emergency Procedures

In the event of a spill, immediate and decisive action is crucial.

- Small Spills (within a containment system):
 - Decontaminate the area using a wet wipe or absorbent pad saturated with an appropriate solvent.
 - Place all cleanup materials in a sealed hazardous waste bag.
 - Wipe down the entire interior of the containment system.
- Large Spills (outside of a containment system):
 - Evacuate: Immediately evacuate the area.
 - Alert: Notify colleagues and the laboratory supervisor.
 - Isolate: Restrict access to the contaminated area.
 - Report: Contact the institution's environmental health and safety (EHS) office.
 - Do not attempt to clean up a large spill unless you are trained and equipped to do so.

Waste Disposal

All waste generated from the handling of **DOPR hydrochloride**, including empty containers, contaminated PPE, and cleaning materials, must be disposed of as hazardous chemical waste in accordance with institutional and regulatory guidelines.

By implementing these stringent safety measures, researchers can mitigate the risks associated with handling potent compounds like **DOPR hydrochloride**, ensuring a safe and productive research environment.

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